

Metastat (COL-3) in Mouse Xenograft Models: Application Notes and Protocols

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Compound of Interest

Compound Name: Metastat

Cat. No.: B612271

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Introduction

Metastat (COL-3), a chemically modified tetracycline, is a potent inhibitor of matrix metalloproteinases (MMPs), particularly MMP-2 and MMP-9.^[1] These enzymes are crucial for the degradation of the extracellular matrix, a key process in tumor invasion, metastasis, and angiogenesis. Due to its anti-MMP activity, **Metastat** has been investigated as a potential anti-cancer agent. This document provides an overview of the available information and general protocols for the use of **Metastat** in mouse xenograft models based on existing literature.

Disclaimer: The following information is for research purposes only. Specific dosages and protocols should be optimized for each experimental setting.

Mechanism of Action

Metastat exerts its anti-tumor effects primarily through the inhibition of MMPs. MMPs are a family of zinc-dependent endopeptidases that degrade components of the extracellular matrix (ECM). Elevated levels of MMP-2 and MMP-9 are associated with advanced tumor stages and increased metastasis.^[2] By inhibiting these MMPs, **Metastat** can interfere with several key processes in cancer progression:

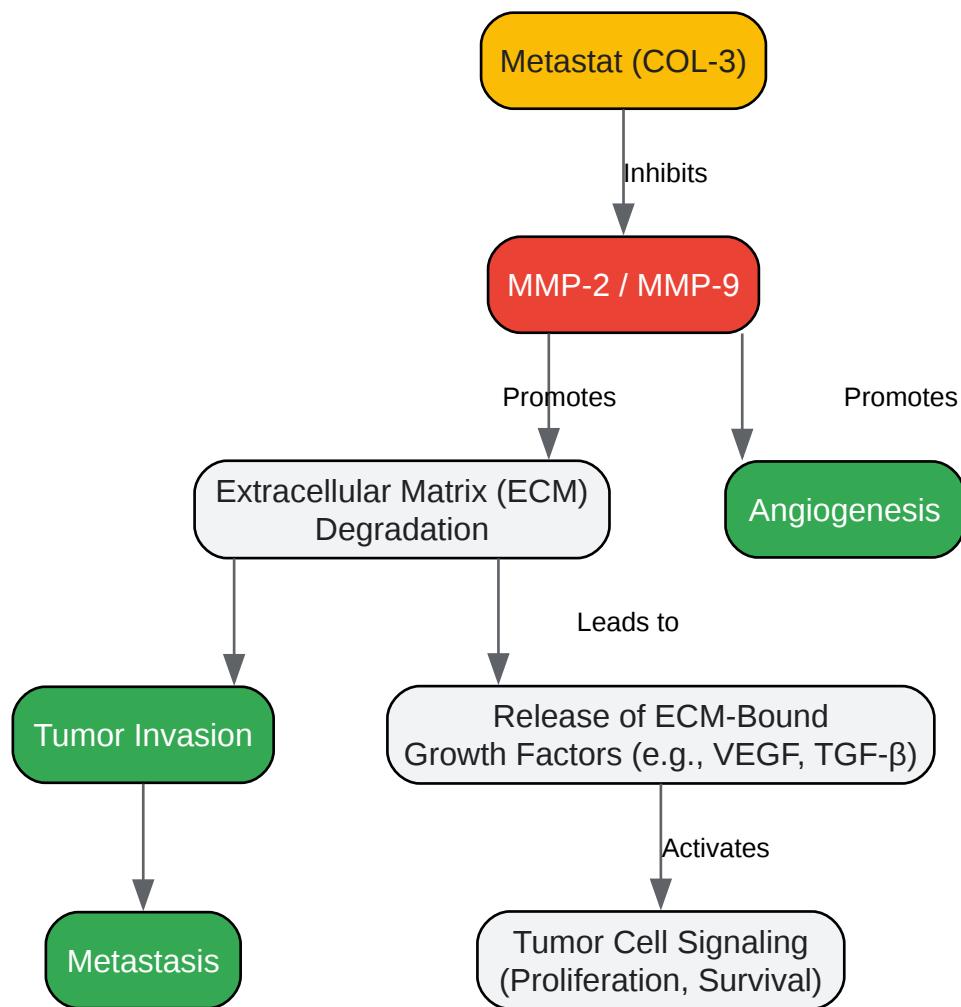
- Inhibition of Invasion and Metastasis: By preventing the breakdown of the ECM, **Metastat** can impede the ability of cancer cells to invade surrounding tissues and metastasize to

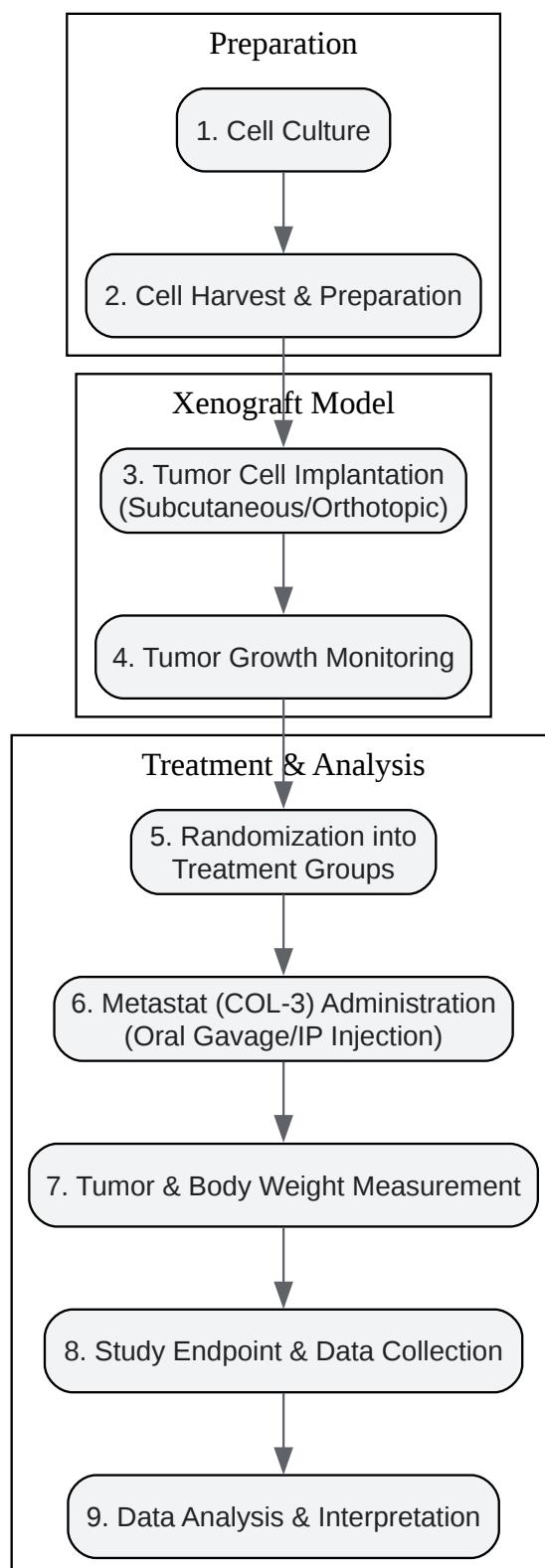
distant organs.[\[2\]](#)

- Anti-Angiogenesis: MMPs play a role in the formation of new blood vessels (angiogenesis), which is essential for tumor growth. Inhibition of MMPs can disrupt this process.
- Induction of Apoptosis: Some studies suggest that **Metastat** may also have pro-apoptotic effects on cancer cells.

Signaling Pathway

The inhibition of MMP-2 and MMP-9 by **Metastat** has downstream effects on various signaling pathways involved in cancer progression. By preventing the degradation of the extracellular matrix, **Metastat** can modulate the activity of growth factors and cytokines that are sequestered in the ECM. This can impact cell proliferation, survival, and migration.



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References

- 1. Targeting Invasion: The Role of MMP-2 and MMP-9 Inhibition in Colorectal Cancer Therapy - PMC [pmc.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
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